

Parp10/15-IN-3 solubility and storage conditions

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Compound of Interest

Compound Name: *Parp10/15-IN-3*

Cat. No.: *B15358621*

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Parp10/15-IN-3: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Parp10/15-IN-3**. Below you will find detailed guidance on solubility, storage, and troubleshooting to ensure the successful application of this potent PARP10 and PARP15 dual inhibitor in your experiments.

Solubility Data

The solubility of **Parp10/15-IN-3** has been determined in various common laboratory solvents. It is crucial to use the appropriate solvent to prepare stock solutions and avoid precipitation during your experiments.

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	16.67	60.77	Use of ultrasonic, warming, and heating to 60°C can aid dissolution. It is recommended to use newly opened, anhydrous DMSO as hygroscopic DMSO can significantly impact solubility. [1]
Ethanol	Low	Not Determined	The compound has limited solubility in ethanol. It is not recommended as a primary solvent for stock solutions.
Water	Low	Not Determined	Parp10/15-IN-3 is poorly soluble in aqueous solutions.

Storage Conditions

Proper storage of **Parp10/15-IN-3** is critical to maintain its stability and activity over time. Please adhere to the following recommendations for both solid and solution forms of the compound.

Solid Form:

Storage Temperature	Duration	Packaging
-20°C	1 year	Protect from light and moisture.

In Solution:

Storage Temperature	Duration	Recommendations
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparing a Stock Solution in DMSO:

This protocol describes the preparation of a 10 mM stock solution of **Parp10/15-IN-3** in DMSO.

Materials:

- **Parp10/15-IN-3** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- **Weigh the Compound:** Accurately weigh the desired amount of **Parp10/15-IN-3** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.743 mg of the compound (Molecular Weight: 274.3 g/mol).
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the solid **Parp10/15-IN-3**.
- **Dissolution:**

- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, you can warm the solution to 37-60°C for a short period.[\[1\]](#)
- Alternatively, or in combination with warming, sonicate the solution in an ultrasonic bath until the solid is completely dissolved.[\[1\]](#)
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when working with **Parp10/15-IN-3**.

Frequently Asked Questions (FAQs):

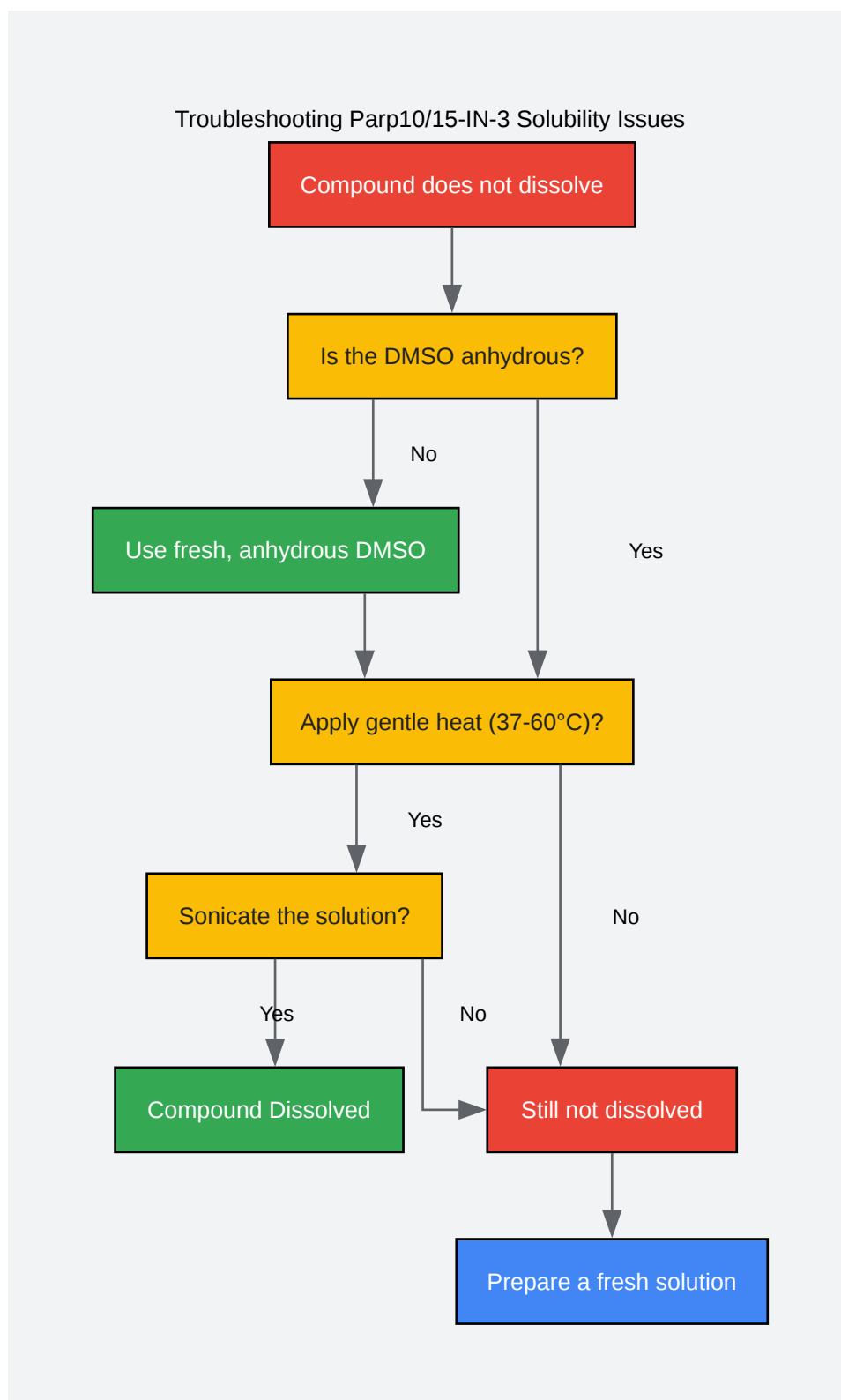
- Q1: My **Parp10/15-IN-3** has precipitated out of my stock solution. What should I do?
 - A1: Precipitation can occur if the solution is not stored properly or if it has been subjected to multiple freeze-thaw cycles. Try warming the solution to 37°C and vortexing or sonicating to redissolve the compound.[\[1\]](#) If the precipitate does not dissolve, it is recommended to prepare a fresh stock solution. To prevent this, ensure you are storing your aliquots at the recommended temperature and minimize freeze-thaw cycles.
- Q2: I am having trouble dissolving the compound in DMSO. What could be the reason?
 - A2: The solubility of **Parp10/15-IN-3** in DMSO can be affected by the quality of the solvent. Ensure you are using anhydrous (dry) DMSO, as hygroscopic (water-absorbing) DMSO

can reduce the solubility of the compound. Using gentle warming (up to 60°C) and sonication can also facilitate dissolution.

- Q3: Can I prepare my working solution in an aqueous buffer?
 - A3: Direct dissolution of **Parp10/15-IN-3** in aqueous buffers is not recommended due to its low water solubility. To prepare a working solution in an aqueous buffer, first prepare a concentrated stock solution in DMSO. Then, dilute the DMSO stock into your aqueous buffer. Be mindful of the final DMSO concentration in your experiment, as high concentrations can affect cellular assays. It is recommended to keep the final DMSO concentration below 0.5%.
- Q4: How should I handle the compound for in vivo experiments?
 - A4: For in vivo studies, it is recommended to prepare the formulation fresh on the day of use. A common formulation involves first dissolving **Parp10/15-IN-3** in DMSO to create a stock solution, which is then further diluted in a vehicle suitable for animal administration, such as corn oil or a solution containing SBE- β -CD in saline.

Visualizations

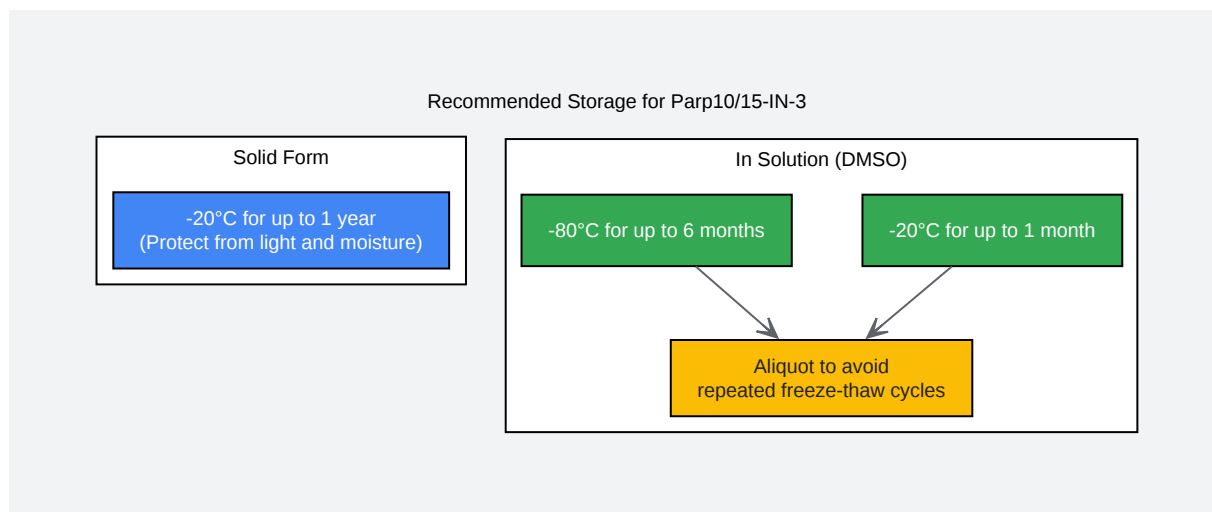
Diagram 1: Troubleshooting Workflow for Solubility Issues



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Caption: A decision-making workflow for troubleshooting solubility problems.

Diagram 2: Recommended Storage Conditions



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Caption: Recommended storage conditions for solid and solution forms.

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References

- 1. medchemexpress.com [medchemexpress.com]
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